

# Application Notes and Protocols: 6-(2-Hydroxyethyl)-1-naphthoic Acid in Organic Synthesis

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## Compound of Interest

Compound Name: 6-(2-Hydroxyethyl)-1-naphthoic acid

Cat. No.: B1456592

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This document provides detailed application notes and protocols for the use of **6-(2-Hydroxyethyl)-1-naphthoic acid** as a versatile building block in organic synthesis. This bifunctional molecule, possessing both a carboxylic acid and a primary alcohol, serves as a valuable scaffold for the synthesis of a diverse range of compounds with potential applications in medicinal chemistry and materials science.

## Overview of 6-(2-Hydroxyethyl)-1-naphthoic Acid

**6-(2-Hydroxyethyl)-1-naphthoic acid** is a derivative of naphthalene featuring a carboxylic acid at the 1-position and a hydroxyethyl group at the 6-position. This unique arrangement of functional groups allows for selective modifications at either end of the molecule, making it an attractive starting material for the synthesis of more complex structures. The naphthalene core provides a rigid aromatic scaffold, while the hydroxyethyl group introduces polarity and a site for further functionalization through reactions such as esterification, etherification, or oxidation. The carboxylic acid group can be readily converted into esters, amides, and other derivatives.

Chemical Structure:

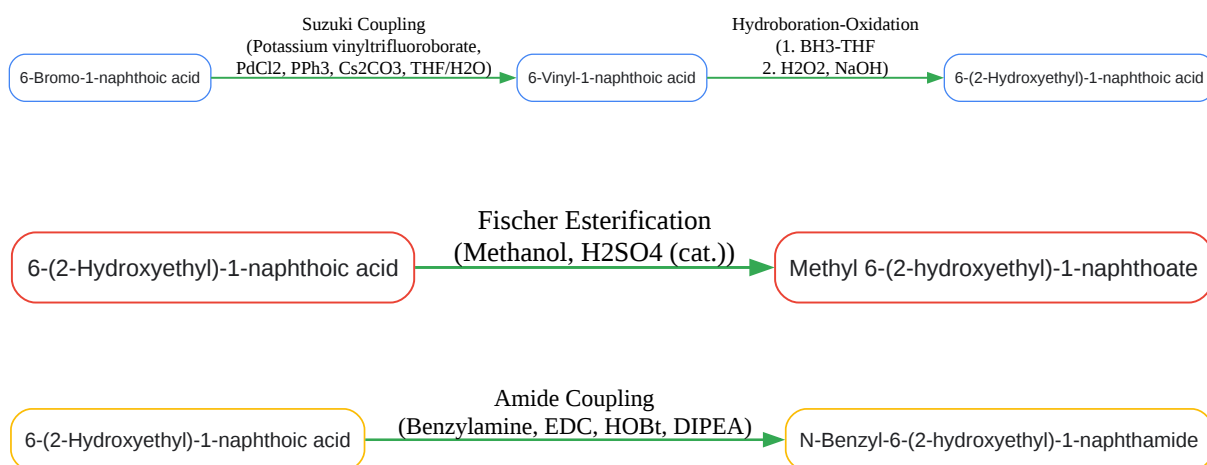
Key Properties:

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>12</sub> O <sub>3</sub>
Molecular Weight	216.23 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in methanol, DMSO, and DMF.

## Synthetic Protocols for 6-(2-Hydroxyethyl)-1-naphthoic Acid

While a direct, one-step synthesis of **6-(2-Hydroxyethyl)-1-naphthoic acid** is not readily available in the literature, a plausible multi-step synthetic route can be devised starting from commercially available 6-bromo-1-naphthoic acid. This proposed synthesis involves a palladium-catalyzed cross-coupling reaction to introduce a vinyl group, followed by a hydroboration-oxidation to yield the desired primary alcohol.

Proposed Synthetic Pathway:



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